

# Undecyl 8-bromooctanoate CAS number and identification

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## Compound of Interest

Compound Name: Undecyl 8-bromooctanoate

Cat. No.: B15551485

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## Undecyl 8-bromooctanoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Undecyl 8-bromooctanoate**, focusing on its identification, synthesis, and potential applications in research and development. Due to the limited publicly available data for this specific long-chain ester, this document combines confirmed information with plausible methodologies adapted from related, more well-documented compounds.

## Core Identification

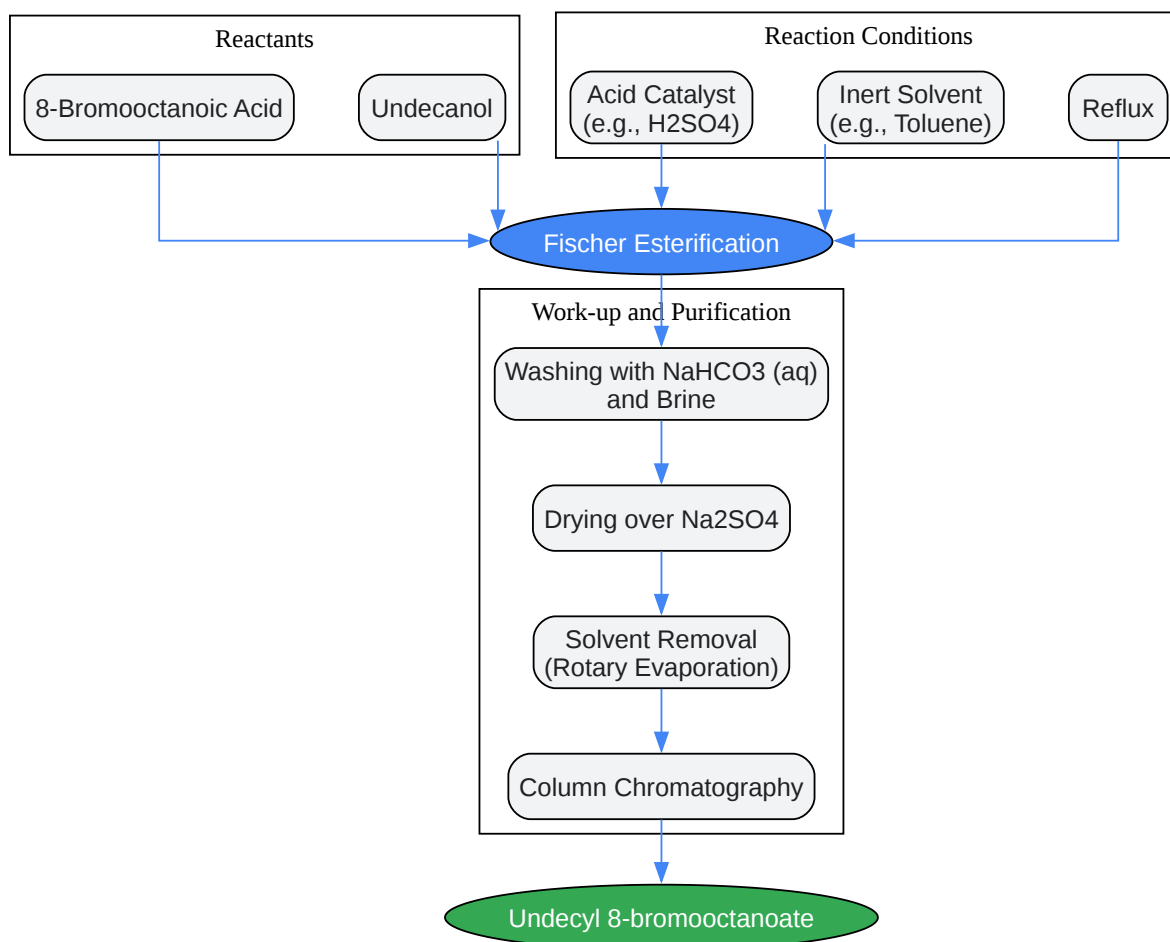
**Undecyl 8-bromooctanoate** is a long-chain fatty acid ester. While specific experimental data is scarce, its fundamental chemical properties can be established.

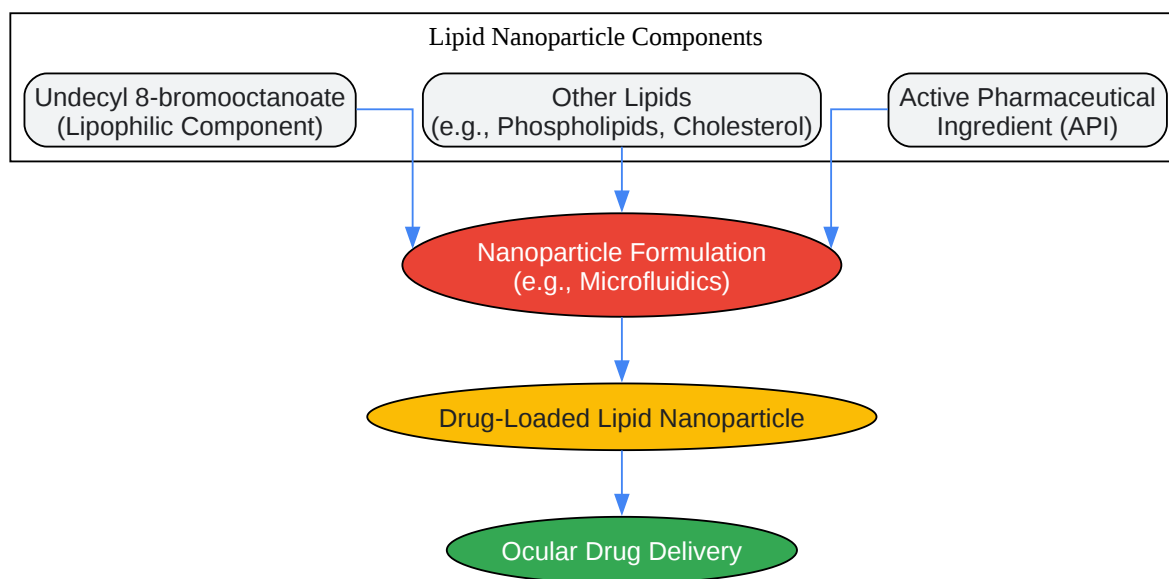
Property	Data	Source
CAS Number	2707440-34-2	[1]
Molecular Formula	C19H37BrO2	Inferred
Molecular Weight	393.40 g/mol	Calculated
IUPAC Name	Undecyl 8-bromooctanoate	N/A

## Synthesis and Experimental Protocols

A detailed experimental protocol for the synthesis of **Undecyl 8-bromooctanoate** is not readily available in published literature. However, a plausible route is the Fischer esterification of 8-bromooctanoic acid with undecanol, catalyzed by a strong acid. This methodology is adapted from established procedures for the synthesis of similar esters, such as ethyl 8-bromooctanoate.<sup>[2]</sup><sup>[3]</sup>

Proposed Synthesis of **Undecyl 8-bromooctanoate**:





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## References

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